

Rucaparib camsylate cocrystal pharmacokinetic study rats

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Compound Focus: Rucaparib Camsylate

CAS No.: 1859053-21-6

Cat. No.: S007097

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Quantitative Data Summary

The following table summarizes key pharmacokinetic parameters and analytical method performance data from the rat study investigating the effect of myricetin on Rucaparib [1].

Category	Parameter	Value or Outcome
Analytical Method (UPLC-MS/MS)	Linear Range	2.0 – 500 ng/mL [1]
	Lower Limit of Quantification (LLOQ)	2.0 ng/mL [1]
	Intra-day Precision (RSD%)	< 7.1% [1]
	Inter-day Precision (RSD%)	< 7.1% [1]
	Accuracy (RE%)	-1.2% to 10.9% [1]
	Recovery	> 96.1% [1]
	Matrix Effects	89.8% – 99.7% [1]

Category	Parameter	Value or Outcome
Pharmacokinetic Interaction	Effect of Myricetin on Rucaparib	No significant impact on pharmacokinetic parameters [1]

Detailed Experimental Protocol

The established bioanalytical method and study design can serve as a robust protocol for your own research.

1. Chromatographic and Mass Spectrometry Conditions [1]

- **Instrument:** Ultra Performance Liquid Chromatography system coupled to a triple quadrupole mass spectrometer (UPLC-MS/MS).
- **Column:** Acquity UPLC BEH C18 (2.1 mm × 50 mm, 1.7 μm).
- **Mobile Phase:** (A) 0.1% formic acid in water; (B) Acetonitrile.
- **Gradient Program:**
 - 0 - 0.5 min: 90% A
 - 0.5 - 1.0 min: Linear decrease to 10% A
 - 1.0 - 1.4 min: Hold at 10% A
 - 1.4 - 1.5 min: Linear increase to 90% A
 - 1.5 - 2.0 min: Hold at 90% A (re-equilibration)
- **Flow Rate:** 0.4 mL/min.
- **Injection Volume:** 2.0 μL.
- **Detection:** Multiple Reaction Monitoring (MRM) in positive ionization mode.
 - **Rucaparib:** m/z 324.00 → 293.02
 - **Internal Standard (Fuzuloparib):** m/z 472.82 → 280.99

2. Sample Preparation [1]

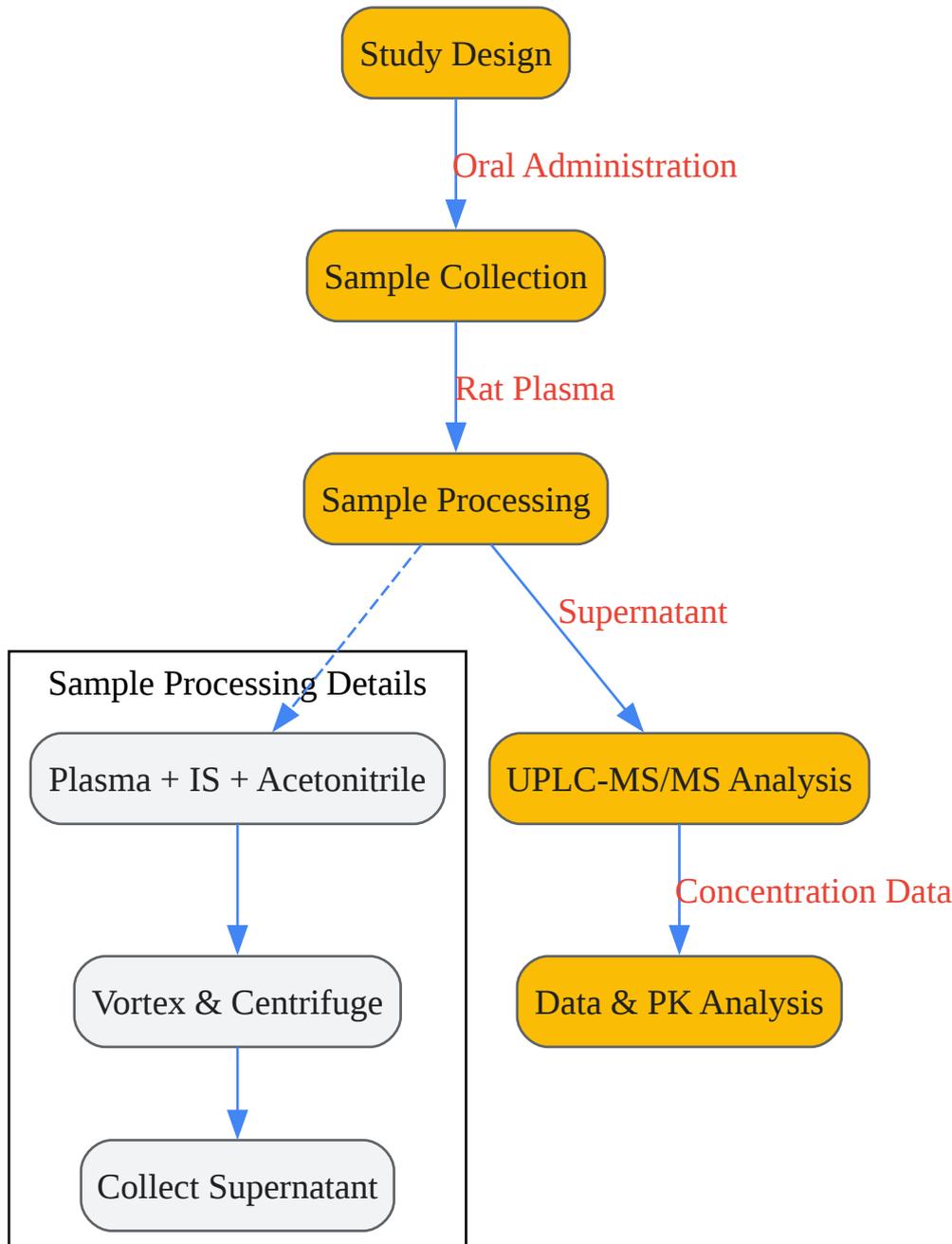
- **Protein Precipitation:** Acetonitrile was used as the protein precipitant.
- **Internal Standard:** Fuzuloparib was used as the IS.
- **Procedure:** Working solutions of Rucaparib were spiked into blank rat plasma. Acetonitrile was added to precipitate proteins, followed by centrifugation. The supernatant was then injected into the UPLC-MS/MS system.

3. Study Design in Rats [1]

- The developed UPLC-MS/MS method was used to determine plasma concentrations of orally administered Rucaparib in rats.

- The study specifically investigated the pharmacokinetic interaction between Rucaparib and myricetin.
- The conclusion was that myricetin did not significantly affect the exposure of Rucaparib, suggesting no need for dose adjustment when used together.

This experimental workflow can be visualized as follows:



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Information Gap on Cocrystals

The search results confirm that **cocrystallization is a recognized strategy to improve drug properties** like solubility and bioavailability [2]. However, the specific "**Rucaparib camsylate cocrystal**" you inquired about was not mentioned.

- The available data pertains to the established **Rucaparib camsylate salt** (the form used in the marketed product Rubraca) [3] [4].
- While one review extensively discusses cocrystals of other active ingredients (like Theophylline) to illustrate the concept [2], it does not contain information on Rucaparib cocrystals.

To find the information you need, you may have to search for specialized patent databases or more specific scientific literature using terms like "Rucaparib cocrystal" and "pharmaceutical cocrystal".

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References

1. Bioanalytical assay for the quantification of rucaparib in rat ... [pmc.ncbi.nlm.nih.gov]
2. Recent advances in pharmaceutical cocrystals of ... [link.springer.com]
3. rucaparib (Rubraca) Drug Information [guidelinecentral.com]
4. The Development of Rucaparib/Rubraca®: A Story ... [mdpi.com]

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